

Unveiling the Role of Flucofuron in Programmed Cell Death: Application Notes and Protocols

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Compound of Interest

Compound Name: *Flucofuron*

Cat. No.: *B1212157*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Programmed cell death (PCD), a fundamental biological process, plays a crucial role in tissue homeostasis, embryonic development, and elimination of damaged or infected cells. Its deregulation is implicated in a multitude of diseases, including cancer and neurodegenerative disorders. This document provides detailed application notes and protocols for utilizing **Flucofuron**, a novel small molecule, in the investigation of PCD. **Flucofuron** has emerged as a potent inducer of apoptosis, the most well-characterized form of PCD, offering a valuable tool for researchers and drug development professionals. These notes will delineate the signaling pathways modulated by **Flucofuron** and provide comprehensive experimental procedures to assess its effects on cellular viability and the core apoptotic machinery.

Application Notes

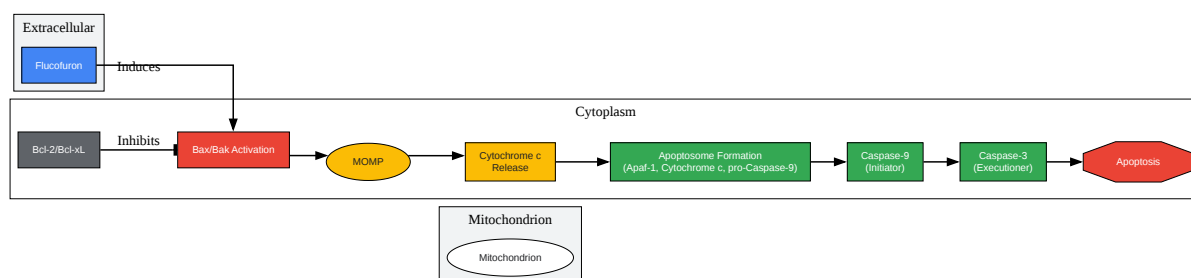
Flucofuron has been demonstrated to induce apoptosis in various cancer cell lines. Its primary mechanism of action involves the induction of mitochondrial outer membrane permeabilization (MOMP), a critical event in the intrinsic apoptotic pathway. This leads to the release of pro-apoptotic factors from the mitochondria into the cytosol, ultimately activating the caspase cascade and orchestrating the dismantling of the cell.

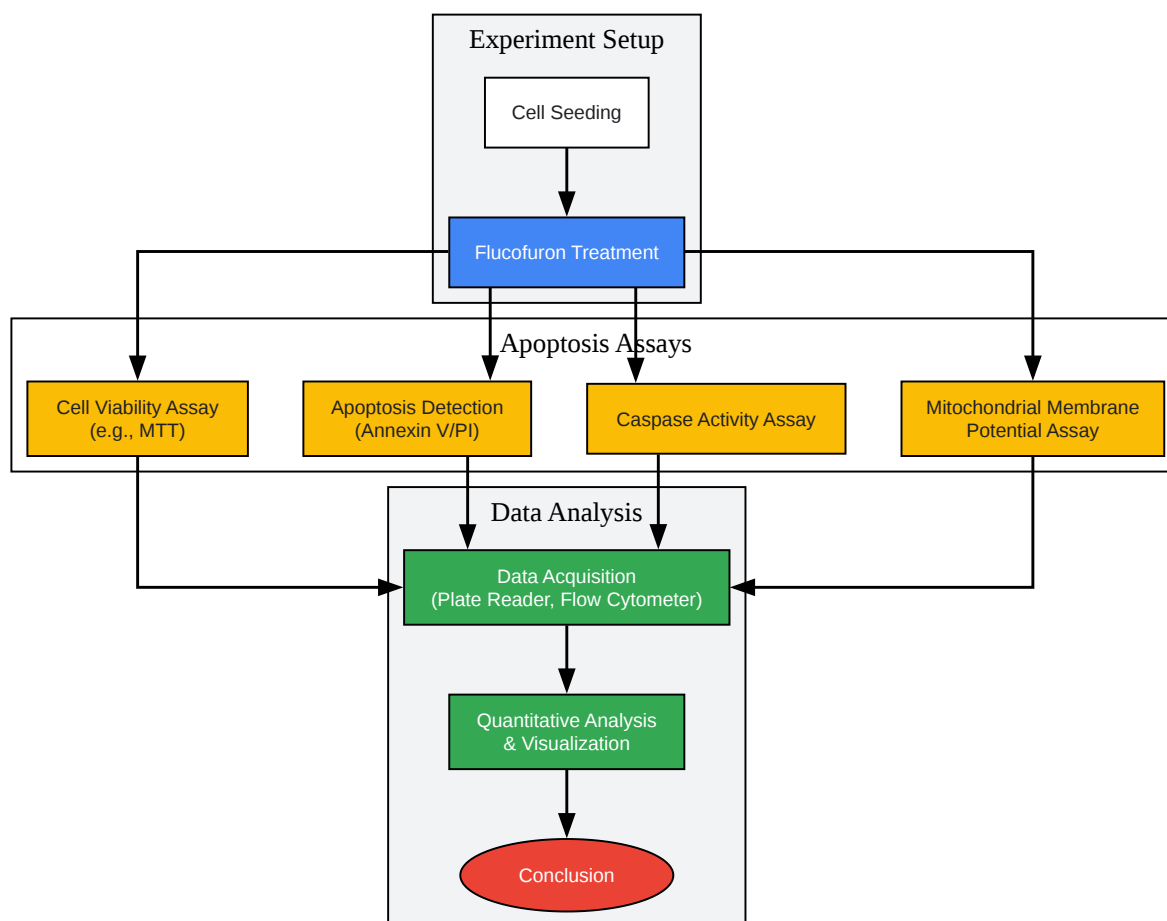
Key Applications:

- Induction of Apoptosis: **Flucofuron** can be employed as a positive control for inducing apoptosis in in vitro and in vivo experimental models.
- Mechanism of Action Studies: Researchers can utilize **Flucofuron** to dissect the molecular mechanisms of apoptosis, particularly the intrinsic pathway.
- Drug Discovery and Development: **Flucofuron** serves as a reference compound for the screening and characterization of novel anti-cancer agents that target apoptotic pathways.
- Validation of Apoptosis Assays: Its robust pro-apoptotic activity makes it suitable for validating various assays designed to measure different stages of programmed cell death.

Signaling Pathways Modulated by Flucofuron

Flucofuron primarily activates the intrinsic (mitochondrial) pathway of apoptosis. The key molecular events are depicted in the following signaling pathway diagram.





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